Application Note: Crystallization & Purification of 2-Hydroxy-N-methyl-N-phenylbenzamide

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Compound of Interest

Compound Name:	*2-hydroxy-N-methyl-N-phenylbenzamide*
CAS No.:	*66306-86-3*
Cat. No.:	*B6242231*

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Introduction & Chemical Context

Target Molecule: **2-hydroxy-N-methyl-N-phenylbenzamide** CAS: 66306-86-3 Structure Class: Tertiary Salicylamide

The purification of **2-hydroxy-N-methyl-N-phenylbenzamide** presents unique challenges compared to its secondary amide counterparts (e.g., salicylanilide). Unlike secondary amides, this molecule lacks a nitrogen-bound proton (N-H), preventing the formation of intermolecular hydrogen bond networks that typically stabilize crystal lattices.[1]

However, the ortho-hydroxy group plays a critical structural role. It forms a strong intramolecular hydrogen bond with the amide carbonyl oxygen.

- Effect 1 (Lipophilicity): This "locks" the molecule into a pseudo-ring structure, significantly reducing its polarity and increasing solubility in non-polar solvents (e.g., toluene, dichloromethane).

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- Effect 2 (Melting Point): The lack of intermolecular H-bonding often results in a lower melting point, increasing the risk of "oiling out" (liquid-liquid phase separation) rather than crystallizing.

This guide outlines a protocol designed to overcome the "oiling out" phenomenon and achieve >99% purity by leveraging the molecule's specific solubility profile.

Pre-Crystallization Workup (Critical Step)

Stop: Do not attempt crystallization directly from the crude reaction mixture. The synthesis of this compound (via reaction of salicyloyl chloride with N-methylaniline) typically leaves two difficult impurities:

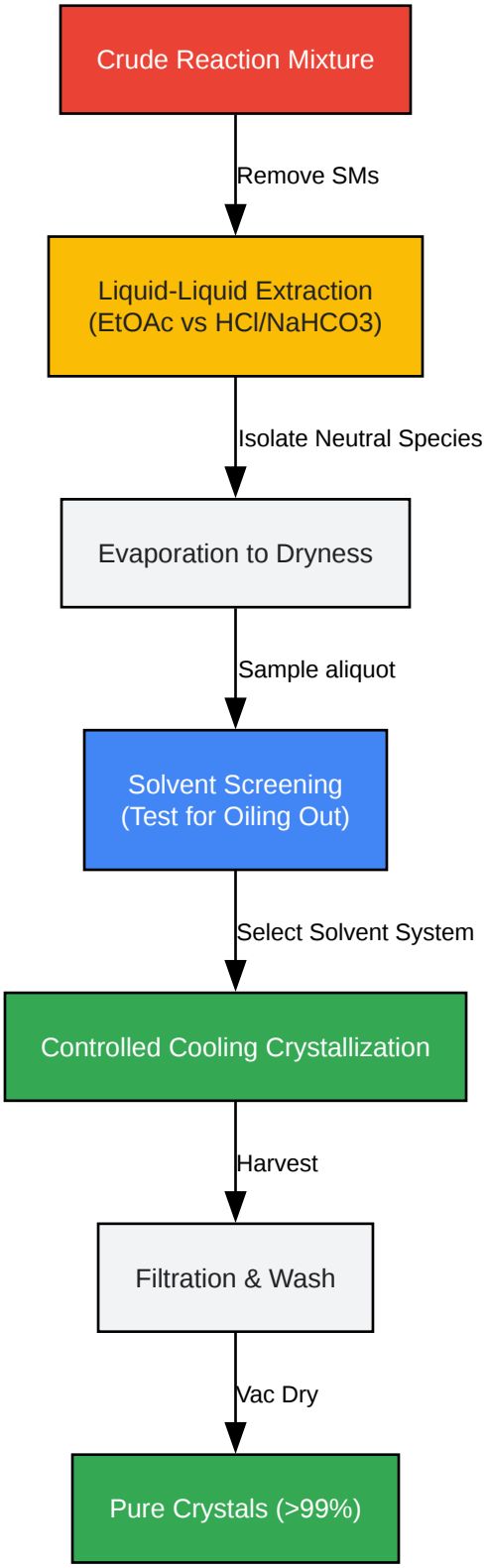
- N-methylaniline: An oily, electron-rich amine that inhibits crystallization.
- Salicylic Acid: Unreacted starting material.

Protocol: Reactive Spiking & Extraction Before crystallization, the crude material must be chemically neutralized.

- Dissolution: Dissolve crude oil/solid in Ethyl Acetate (EtOAc) (10 mL per gram of crude).
- Acid Wash (Removes Amine): Wash the organic layer twice with 1M HCl (removes N-methylaniline as the water-soluble hydrochloride salt).
- Base Wash (Removes Acid): Wash the organic layer twice with saturated $NaHCO_3$ (removes unreacted salicylic acid).
- Drying: Dry over anhydrous $MgSO_4$, filter, and evaporate to a solid or thick oil. Now you are ready for crystallization.

Experimental Workflow

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Figure 1: Purification workflow emphasizing the necessity of LLE pre-treatment.[2]

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Detailed Crystallization Protocols

Two methods are provided. Method A is the standard for high yield. Method B is the alternative if the compound oils out persistently.

Method A: Binary Solvent Crystallization (EtOAc / Heptane)

Best for: High recovery and rejecting non-polar byproducts.

Reagents:

- Solvent: Ethyl Acetate (EtOAc) - HPLC Grade
- Anti-solvent: n-Heptane (or Hexane)

Step-by-Step:

- Dissolution: Place the pre-treated solid (from Section 2) in a flask. Add EtOAc dropwise at 60°C (hot water bath). Use the minimum amount required to dissolve the solid.
  - Note: If the solution is colored, add activated carbon (5 wt%), stir for 10 mins, and hot-filter.
- Cloud Point: While maintaining 60°C, slowly add n-Heptane dropwise.
  - Stop immediately when a faint, persistent turbidity (cloudiness) appears.
  - Add 2-3 drops of EtOAc to clear the solution back to transparency.
- Nucleation: Remove from heat. Allow the flask to cool to room temperature slowly (over 2 hours).
  - Critical: Do not use an ice bath yet. Rapid cooling causes oiling out.
  - Observation: Needle-like crystals should form.

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- Completion: Once at room temperature, place in a fridge (4°C) for 12 hours to maximize yield.
- Harvest: Filter the crystals using a Buchner funnel. Wash the cake with cold Heptane/EtOAc (9:1 ratio).

Method B: Single Solvent Recrystallization (Ethanol/Water)

Best for: Removing trace inorganic salts or highly polar impurities.

- Dissolve the compound in warm Ethanol (95%) at 70°C.
- Add warm water dropwise until turbidity is reached.
- Add minimal Ethanol to clarify.
- Allow to cool very slowly. If oil droplets form, reheat to dissolve and scratch the glass side with a spatula to induce nucleation.

Troubleshooting: The "Oiling Out" Phenomenon

Because **2-hydroxy-N-methyl-N-phenylbenzamide** is a tertiary amide with a depressed melting point, it may separate as a liquid oil rather than crystals.

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Observation	Diagnosis	Remediation
Milky emulsion forms upon cooling	Cooling too fast (Oiling Out).	Reheat to dissolve. Cool much slower (wrap flask in foil/towel).
Two distinct liquid layers form	Solution is too concentrated (Supersaturation > Metastable limit).	Add more solvent (EtOAc) to lower concentration. Re-heat.
No crystals after 24 hours	Nucleation barrier is too high.	Seeding: Add a tiny crystal of pure product. Scratching: Scratch inner glass wall with a glass rod.
Product is sticky/gummy	Residual solvent or impurities.	Triturate (grind) the gum with cold Pentane or Hexane to induce solidification.

Analytical Validation

1. Melting Point (DSC):

- Expected Range: 85°C – 115°C (Note: Tertiary salicylamides generally melt lower than secondary analogs like Salicylanilide (mp 136-138°C) due to the absence of intermolecular H-donors).
- Acceptance Criteria: Sharp peak (range < 2°C).

2. HPLC Purity:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 mins.
- Detection: UV @ 254 nm and 300 nm (Phenolic absorption).

3. 1H NMR ($CDCl_3$, 400 MHz):

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- Diagnostic Signal: Look for the Phenolic OH proton. Due to the intramolecular H-bond with the carbonyl, this proton is highly deshielded, typically appearing as a sharp singlet between δ 10.0 – 12.0 ppm.
- N-Methyl: Singlet approx δ 3.2–3.5 ppm.

References

- Raza, A. R., et al. (2011).[3] "2-Hydroxy-N-(4-methylphenyl)benzamide."[3] Acta Crystallographica Section E, 67(9), o2253. (Provides structural context for salicylamide H-bonding networks).
- Gowda, B. T., et al. (2008).[2] "Crystal Structure of N-(2-hydroxy-5-methylphenyl)benzamide." Z. Naturforsch, 63b, 1005. (Structural analogs and solubility data).
- PubChem Compound Summary. (2025). "N-Methyl-N-phenylsalicylamide." CID 66306-86-3.
- Bernstein, J. (2002). Polymorphism in Molecular Crystals. Oxford University Press.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Crystal structure of N-(2-hydroxy-5-methylphenyl)benzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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